

Section 1: Personal Protective Equipment for Handling "112 SOLVENT"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UC-112

Cat. No.: B1682679

[Get Quote](#)

"112 SOLVENT" is a hazardous chemical classified as a Category 4 acute oral toxicant, a Category 2 skin and eye irritant, and a Category 1B suspected carcinogen and mutagen.[1] Extreme caution is required during handling.

Personal Protective Equipment (PPE)

PPE Category	Specification	Citation
Eye/Face Protection	Wear chemical goggles; a face shield is required if splashing is possible.	[1]
Skin Protection	Chemical-resistant, impermeable gloves. An impervious apron or chemical suit and chemical-resistant boots are recommended.	[1]
Respiratory Protection	Use only in a well-ventilated area. Do not breathe vapors or spray.	[1]

Operational Plan: Handling and Storage

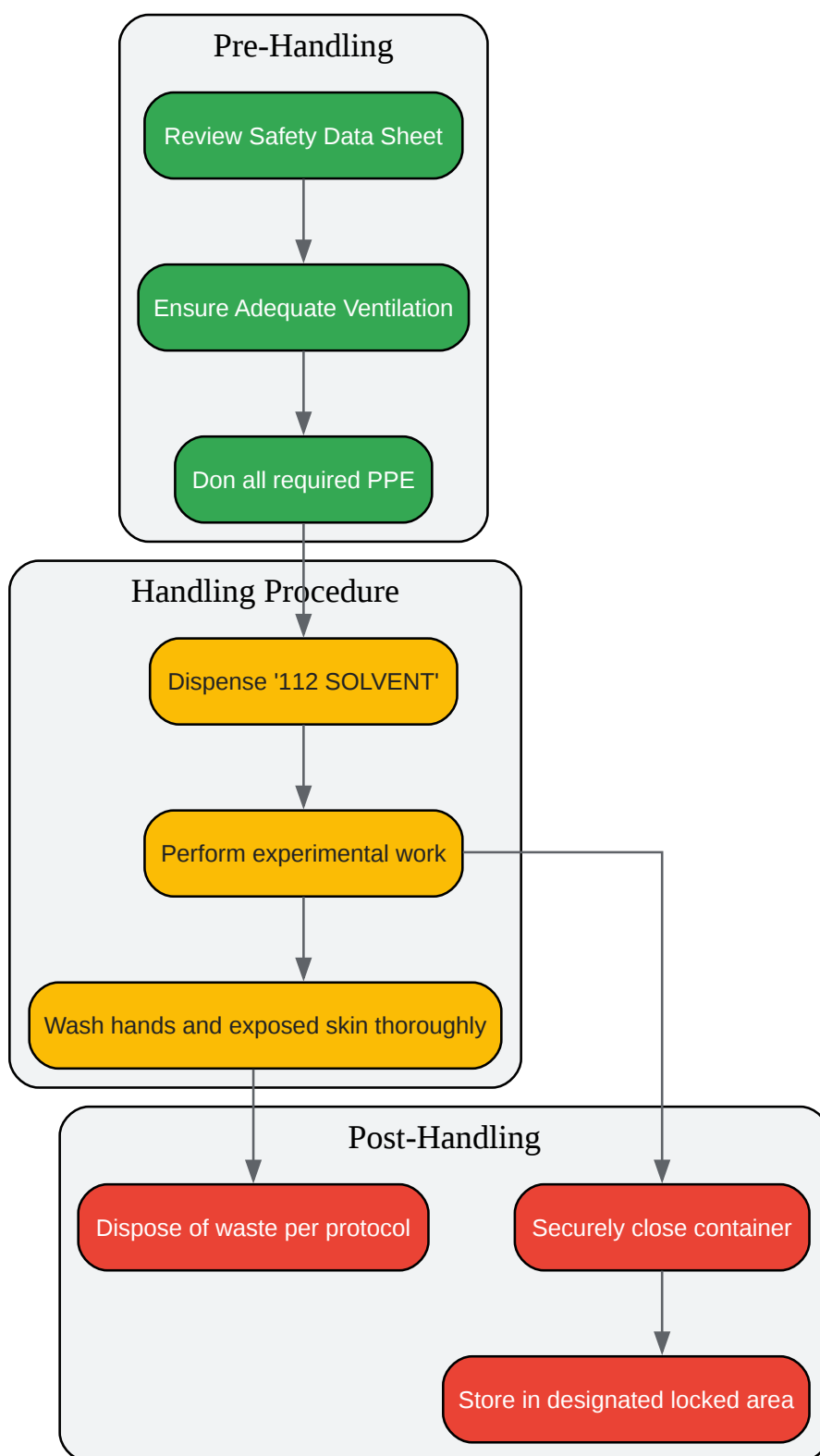
Handling:

- Obtain and review special instructions before use.[\[1\]](#)
- Do not handle until all safety precautions have been read and understood.[\[1\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)
- Handle in accordance with good industrial hygiene and safety practice.[\[1\]](#)

Storage:

- Keep container tightly closed.[\[1\]](#)
- Store in a cool, dry, well-ventilated place.[\[1\]](#)
- Store locked up.[\[1\]](#)

Experimental Workflow: Safe Handling of "112 SOLVENT"



[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the safe handling of "112 SOLVENT".

Disposal Plan

Contaminated absorbent material and containers require proper, prompt disposal.^[2] Untreated material may be classified as RCRA hazardous waste.^[2] Dispose of contents and container in accordance with all local, regional, national, and international regulations.^[3]

First Aid Measures

Exposure Route	Procedure	Citation
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.	[1]
Skin Contact	Gently wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Remove and take off all contaminated clothing immediately.	[1]
Eye Contact	Flush eyes with large amounts of water for 15 minutes. Get medical attention.	[4]
Ingestion	Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.	[1]

Section 2: Personal Protective Equipment for Handling LX-112

LX-112 is a laboratory chemical that is harmful if swallowed (Acute Toxicity - oral, Category 4) and causes skin irritation (Category 2).

Personal Protective Equipment (PPE)

PPE Category	Specification	Citation
Eye/Face Protection	Wear chemical splash goggles or safety glasses with side shields.	
Skin Protection	Wear suitable impervious gloves and a lab coat or apron.	
Body Protection	Always wear closed-toe shoes when handling chemicals.	
Respiratory Protection	In the absence of mechanical exhaust, wear a full-face respirator with organic vapor cartridges.	

Operational Plan: Handling and Storage

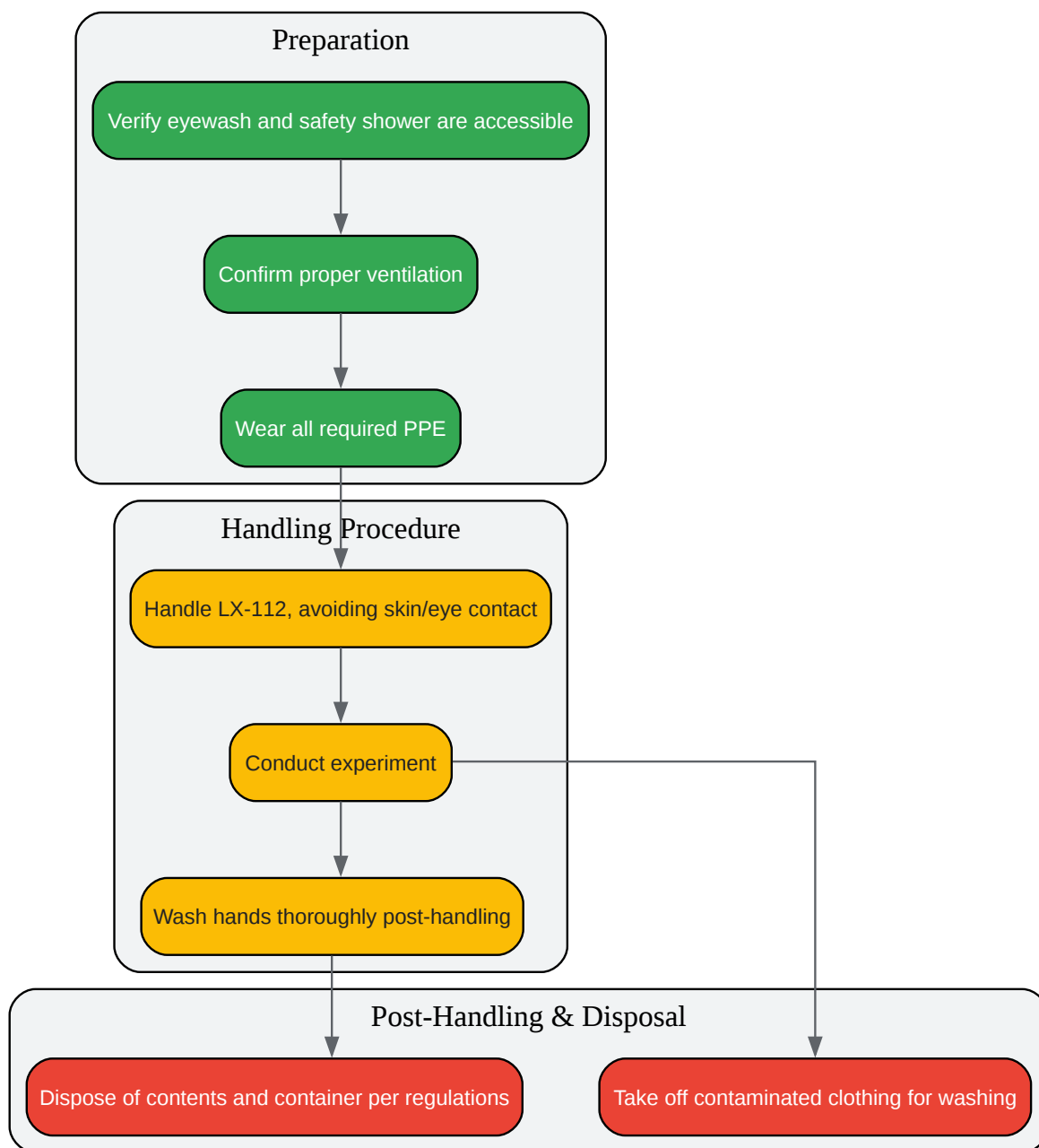
Handling:

- Do not get in eyes, on skin, or on clothing.
- Do not breathe mist, vapors, or spray.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.
- Ensure an eyewash station and a safety shower are available.

Storage:

- Refer to Section 10 of the SDS for stability and reactivity information to determine appropriate storage conditions.

Experimental Workflow: Safe Handling of LX-112



[Click to download full resolution via product page](#)

Caption: Procedural workflow for safely handling LX-112 in a laboratory.

Disposal Plan

Dispose of contents and container in accordance with local, regional, and national regulations.

First Aid Measures

Exposure Route	Procedure	Citation
Inhalation	If breathing is difficult, move the patient to open air and keep them at rest.	
Skin Contact	Wash the skin with flowing water or shower. If skin irritation or rash occurs, seek medical attention. Take off contaminated clothing and wash it before reuse.	
Eye Contact	Remove contact lenses if present. Irrigate eyes for at least 15 minutes. Seek medical attention if irritation persists.	
Ingestion	Rinse mouth thoroughly with cool water. Do NOT induce vomiting. Immediately call a physician.	

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jmnspecialties.com [jmnspecialties.com]
- 2. solarhotwater-systems.com [solarhotwater-systems.com]
- 3. axalta.com [axalta.com]

- 4. laddresearch.com [laddresearch.com]
- To cite this document: BenchChem. [Section 1: Personal Protective Equipment for Handling "112 SOLVENT"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682679#personal-protective-equipment-for-handling-uc-112]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com